

molecular structure of 3-Benzyloxyaniline

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Compound of Interest

Compound Name: 3-Benzyloxyaniline

Cat. No.: B072059

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An In-depth Technical Guide to the Molecular Structure of 3-Benzyloxyaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and spectroscopic characterization of **3-Benzyloxyaniline**. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound as a versatile building block in organic synthesis.

Chemical and Physical Properties

3-Benzyloxyaniline is a light brown, solid organic compound.^[1] It is recognized for its unique structure, which incorporates a benzyl ether functional group, enhancing its reactivity and solubility in organic solvents.^[1] This compound is a valuable intermediate in the synthesis of various pharmaceuticals, particularly anti-cancer agents, as well as dyes, pigments, and specialty polymers.^[1] Its thermal stability and compatibility with diverse reaction conditions make it a key reagent in medicinal chemistry and materials science.^[1]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	3-(Benzyloxy)aniline[2]
CAS Number	1484-26-0[3][4]
Molecular Formula	C ₁₃ H ₁₃ NO[1][3]
Molecular Weight	199.25 g/mol [1][3]
InChI Key	IGPFOKFDBICQMC-UHFFFAOYSA-N[3]
SMILES	<chem>Nc1cccc(OCc2ccccc2)c1</chem> [4]
Synonyms	m-(Benzyloxy)aniline, 3-Aminophenyl benzyl ether, 3-(Phenylmethoxy)benzenamine[3][5]

Table 2: Physical Properties

Property	Value
Appearance	Light brown or Beige to tan powder/solid[1][2]
Melting Point	61-69 °C[1], 63-67 °C (lit.)[3][4], 62°C to 66°C[2]
Boiling Point	170 °C at 3 Torr[3][6]
Solubility	Soluble in Methanol[3][6]
Flash Point	184.4 °C[6]
Vapor Pressure	1.91E-05 mmHg at 25°C[6]

Spectroscopic Data

The structural elucidation of **3-Benzyloxyaniline** is confirmed through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Table 3: Spectroscopic Data

Technique	Data
^1H NMR	Spectra available, acquired on a Varian A-60 instrument using CDCl_3 as a solvent.[5][7]
IR Spectroscopy	Conforms to standard spectra.[2] FTIR spectra have been obtained using KBr-Pellet and ATR-Neat techniques on Bruker instruments.[5]
Mass Spectrometry	Electron Ionization (EI) mass spectra are available.[8][9]

Experimental Protocols

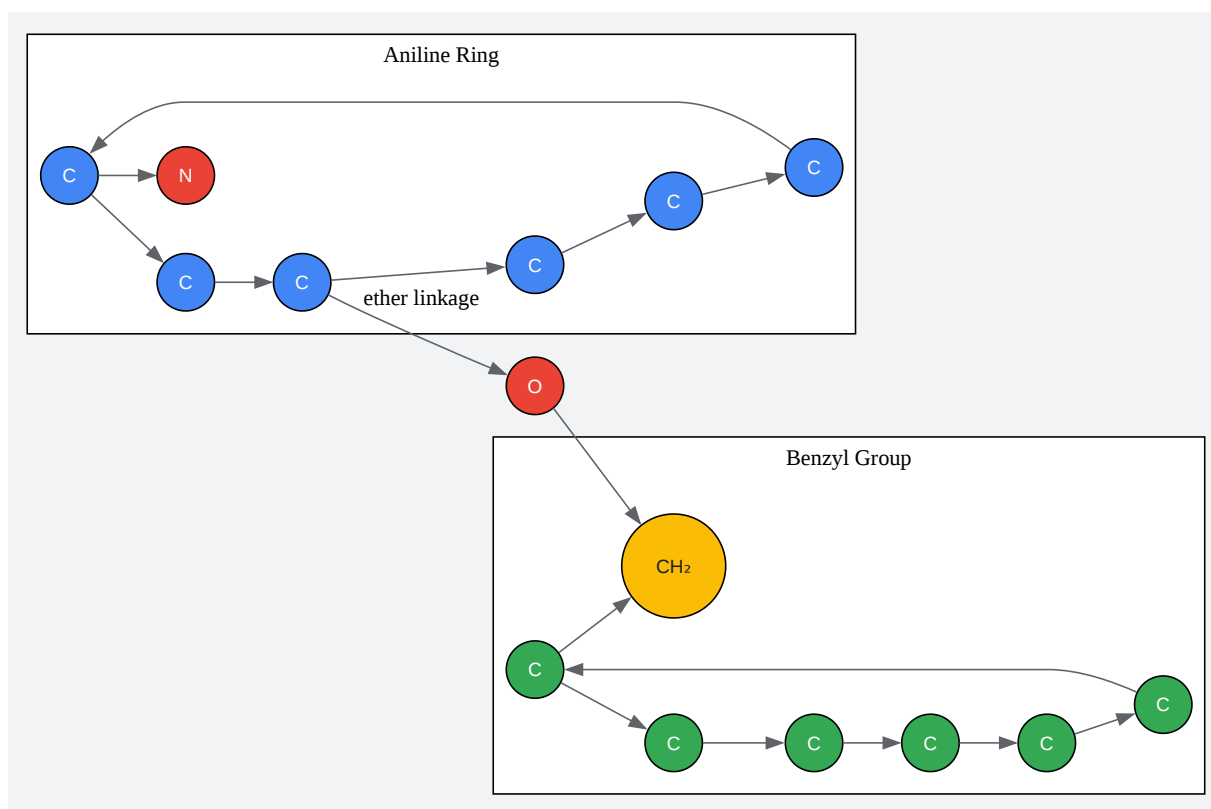
While specific, detailed experimental protocols for the synthesis of **3-benzyloxyaniline** can vary, a general synthetic approach involves the reduction of 1-(benzyloxy)-3-nitrobenzene.[3] The characterization of the resulting product relies on standard analytical techniques.

General Protocol for Spectroscopic Analysis:

- Sample Preparation for NMR: Dissolve approximately 5-10 mg of purified **3-Benzyloxyaniline** in 0.5-0.7 mL of a suitable deuterated solvent, such as chloroform-d (CDCl_3).[10]
- ^1H NMR Acquisition: Acquire the proton NMR spectrum on a spectrometer, for example, a 60 MHz instrument.[7]
- Sample Preparation for IR (KBr Pellet): Mix a small amount of the sample with dry potassium bromide (KBr) and press into a thin pellet.[5]
- IR Spectrum Acquisition: Obtain the infrared spectrum using an FTIR spectrometer, typically scanning from 4000 to 400 cm^{-1} . [11]
- Sample Preparation for Mass Spectrometry: Prepare a dilute solution of the compound in a volatile solvent like methanol.[10]
- Mass Spectrum Acquisition: Introduce the sample into the mass spectrometer. For electron ionization (EI), the sample is vaporized and bombarded with a beam of electrons.[8][9]

Visualizations

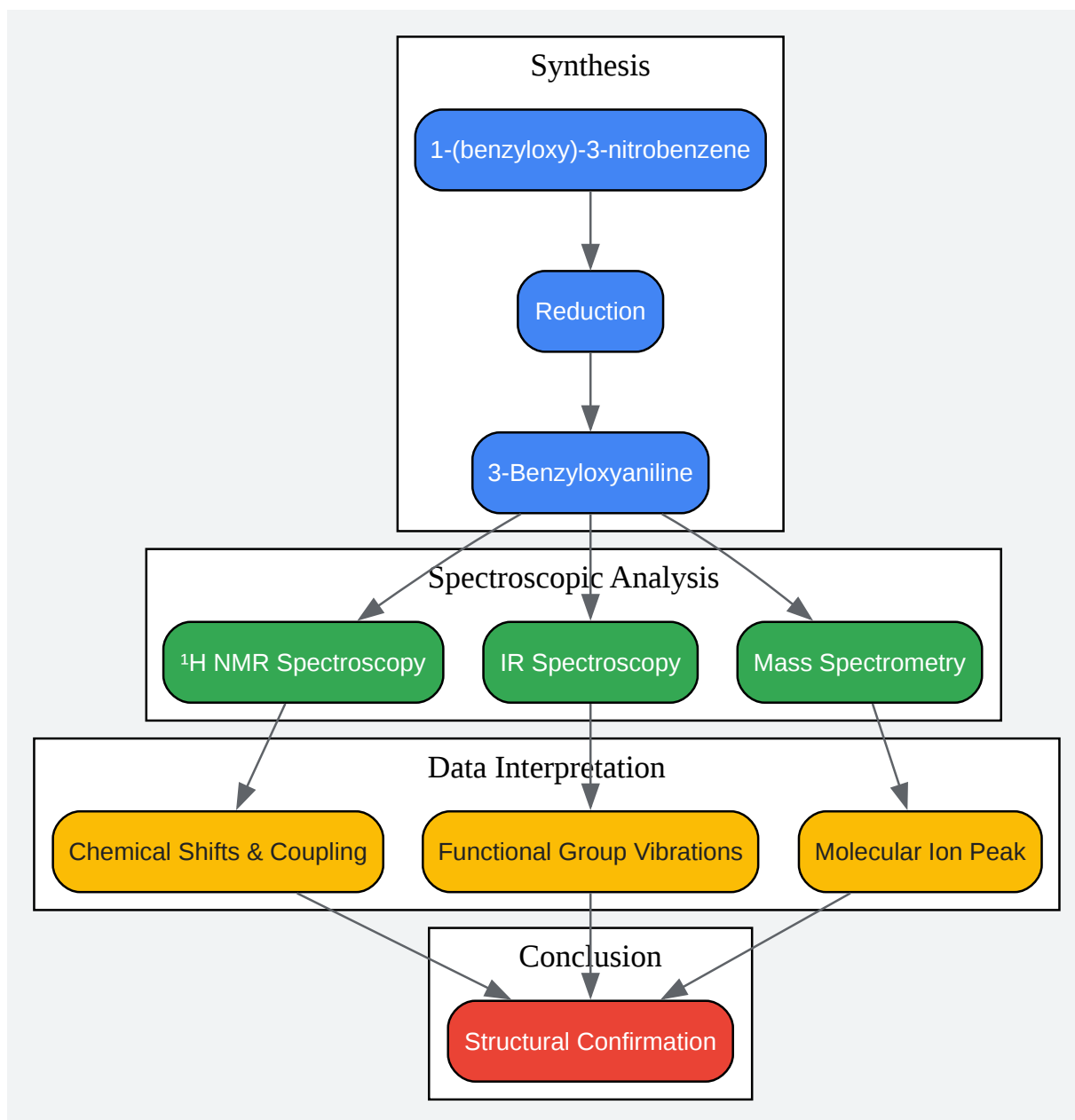
Molecular Structure of 3-Benzyloxyaniline



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Caption: Molecular structure of **3-Benzyloxyaniline**.

Spectroscopic Characterization Workflow



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Caption: Workflow for synthesis and characterization.

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